

Application Notes and Protocols for RG13022 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

RG13022, also known as Tyrphostin RG13022, is a potent inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase.[1][2][3][4] By competitively binding to the ATP-binding site of the EGFR kinase domain, RG13022 effectively blocks receptor autophosphorylation and subsequent activation of downstream signaling pathways, such as the MAPK and PI3K/AKT pathways.[3] This inhibition of EGFR signaling disrupts critical cellular processes like proliferation and survival, making RG13022 a valuable tool for cancer research, particularly in studies involving EGFR-overexpressing cancers.[3] These application notes provide a detailed protocol for the preparation, storage, and handling of RG13022 stock solutions in dimethyl sulfoxide (DMSO).

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **RG13022** is essential for accurate stock solution preparation and experimental design.



Property	Value	Reference
Molecular Formula	C16H14N2O2	[1][2][5]
Molecular Weight	266.29 g/mol	[1][2]
CAS Number	136831-48-6	[1][2][4][5]
Appearance	White to off-white solid	[1]
Purity	≥98%	[5]

Solubility Data

RG13022 exhibits high solubility in DMSO, allowing for the preparation of concentrated stock solutions. It is important to use fresh, anhydrous DMSO as the solvent is hygroscopic, and absorbed moisture can impact solubility.[1][2]

Solvent	Maximum Solubility	Molar Concentration (approx.)	Notes
DMSO	100 mg/mL	375.53 mM	Ultrasonic treatment may be required to fully dissolve the compound.[1]
Ethanol	5 mg/mL	18.78 mM	
Water	Insoluble	-	

Experimental Protocols Preparation of a 10 mM RG13022 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **RG13022** in DMSO, a common concentration for in vitro studies.

Materials:



- RG13022 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weigh RG13022: Accurately weigh the desired amount of RG13022 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.66 mg of RG13022 (Molecular Weight = 266.29 g/mol).
- Aliquot DMSO: In a sterile microcentrifuge tube, add the calculated volume of anhydrous DMSO. To prepare 1 mL of a 10 mM solution from 2.66 mg of RG13022, you would add 1 mL of DMSO.
- Dissolve the Compound: Add the pre-weighed RG13022 powder to the DMSO.
- Mix Thoroughly: Vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.[1] Visually inspect the solution to ensure no solid particles remain.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[1]



Stock Solution Preparation Table (for different volumes and concentrations):

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.266 mg	1.33 mg	2.66 mg
5 mM	1.33 mg	6.65 mg	13.3 mg
10 mM	2.66 mg	13.3 mg	26.6 mg
50 mM	13.3 mg	66.5 mg	133 mg

Biological Activity and In Vitro Applications

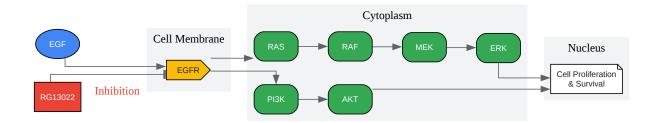
RG13022 has been shown to inhibit the autophosphorylation of the EGF receptor with an IC₅₀ of 4 μ M in a cell-free assay.[1][2] In cell-based assays, it inhibits EGF-stimulated cancer cell proliferation.[1]

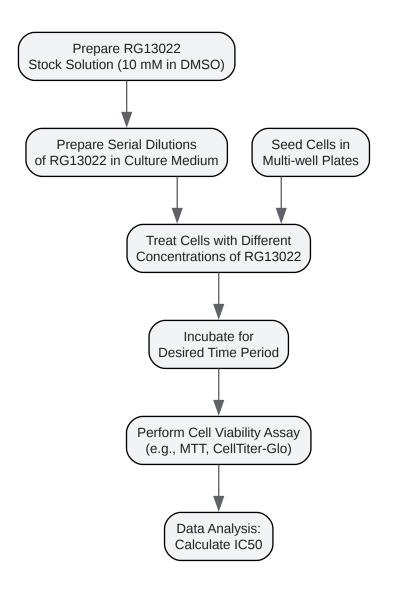
Cell Line/Assay	IC50 Value	Reference
EGFR Autophosphorylation (cell-free)	4 μΜ	[1][2]
HER 14 Cell Colony Formation	1 μΜ	[1][2]
HER 14 Cell DNA Synthesis	3 μΜ	[1][2]
MH-85 Cell Colony Formation	7 μΜ	[2]
MH-85 Cell DNA Synthesis	1.5 μΜ	[2]
HT-22 Neuronal Cells	1 μΜ	[3][4]

Signaling Pathway

RG13022 inhibits the epidermal growth factor receptor (EGFR), a receptor tyrosine kinase. Upon binding of its ligand (e.g., EGF), EGFR dimerizes and autophosphorylates, initiating downstream signaling cascades that regulate cell proliferation, survival, and migration. **RG13022** blocks this initial autophosphorylation step.







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